

Technical Monograph: 2-((3-Chlorobenzyl)oxy)-3-methylbenzaldehyde

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Compound of Interest

Compound Name: 2-((3-Chlorobenzyl)oxy)-3-methylbenzaldehyde

Cat. No.: B13002975

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Part 1: Executive Summary & Chemical Identity

2-((3-Chlorobenzyl)oxy)-3-methylbenzaldehyde is a specialized organic intermediate primarily utilized in medicinal chemistry for the synthesis of heterocyclic bioactive molecules. Structurally, it belongs to the class of O-alkylated salicylaldehydes, serving as a critical electrophilic scaffold for Schiff base formation, reductive aminations, and heterocycle ring closures (e.g., benzofurans, isoquinolines).

While frequently employed in structure-activity relationship (SAR) studies—particularly for hemoglobin modulators (antisickling agents) and 5-HT₆ receptor antagonists—it is often synthesized de novo in research settings. Consequently, while its regioisomers (e.g., the 5-methyl analog, CAS 1272273-81-0) are widely indexed, the 3-methyl isomer is typically identified by its chemical structure rather than a ubiquitous commercial CAS number.

Physicochemical Profile

Property	Value (Experimental/Predicted)
IUPAC Name	2-[(3-Chlorophenyl)methoxy]-3-methylbenzaldehyde
Molecular Formula	C ₁₅ H ₁₃ ClO ₂
Molecular Weight	260.72 g/mol
Physical State	White to off-white crystalline solid
Melting Point	68–72 °C (Predicted based on analogs)
Solubility	Soluble in DCM, EtOAc, DMF, DMSO; Insoluble in water
LogP	~4.1 (Predicted)
H-Bond Acceptors	2
H-Bond Donors	0

Part 2: Synthetic Methodology (Self-Validating Protocol)

The synthesis of **2-((3-Chlorobenzyl)oxy)-3-methylbenzaldehyde** relies on a regioselective Williamson Ether Synthesis. The presence of the methyl group at the 3-position provides steric shielding, requiring optimized thermal conditions to ensure complete conversion without promoting Cannizzaro disproportionation of the aldehyde.

Reaction Pathway

The core transformation involves the nucleophilic attack of the phenoxide anion of 2-hydroxy-3-methylbenzaldehyde (Reactant A) onto the benzylic carbon of 3-chlorobenzyl chloride (Reactant B).



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Figure 1: Step-wise synthetic workflow for the target ether.

Detailed Protocol

Reagents:

- 2-Hydroxy-3-methylbenzaldehyde (1.0 eq) [CAS: 15174-69-3]
- 3-Chlorobenzyl chloride (1.1 eq) [CAS: 620-20-2]
- Potassium Carbonate (), anhydrous (2.0 eq)
- Potassium Iodide (), catalytic (0.1 eq) – Critical for accelerating the reaction via Finkelstein exchange.
- Solvent: N,N-Dimethylformamide (DMF) or Acetone (anhydrous).

Procedure:

- Activation: In a round-bottom flask equipped with a magnetic stir bar, dissolve 2-hydroxy-3-methylbenzaldehyde in DMF (5 mL/mmol). Add and stir at room temperature for 15 minutes to generate the phenoxide anion. The solution will turn bright yellow.
- Addition: Add 3-chlorobenzyl chloride dropwise. Add catalytic .
- Reflux: Heat the mixture to 60–70°C. Monitor via TLC (Hexane/EtOAc 4:1).
 - Checkpoint: The starting phenol () should disappear, and the less polar product () should appear.

- Quench: Once starting material is <1% (approx. 3-6 hours), cool to room temperature. Pour the mixture into ice-cold water (10x volume). The product may precipitate as a solid.
- Isolation:
 - If solid: Filter, wash with water, and recrystallize from Ethanol/Hexane.
 - If oil: Extract with Ethyl Acetate (3x).^[1] Wash organics with 1M NaOH (to remove unreacted phenol) followed by Brine. Dry over

and concentrate.

Part 3: Analytical Characterization

To validate the identity of the synthesized compound, the following spectral signatures must be confirmed.

¹H NMR Spectroscopy (400 MHz, CDCl₃)

The structure is confirmed by the presence of the aldehyde proton, the benzylic methylene, and the specific aromatic pattern.

Chemical Shift (δ)	Multiplicity	Integration	Assignment
10.25	Singlet (s)	1H	CHO (Aldehyde)
7.75 – 7.10	Multiplet (m)	7H	Aromatic protons (Benzaldehyde + Chlorophenyl)
5.15	Singlet (s)	2H	O-CH ₂ -Ar (Benzylic ether)
2.35	Singlet (s)	3H	Ar-CH ₃ (Methyl group)

Interpretation Logic:

- The absence of a broad singlet at >10.5 ppm (characteristic of the phenolic -OH starting material) confirms alkylation.

- The shift of the benzylic protons to ~5.15 ppm confirms the formation of the ether linkage.

Mass Spectrometry (LC-MS)

- Ionization Mode: ESI (+)
- Expected Mass:

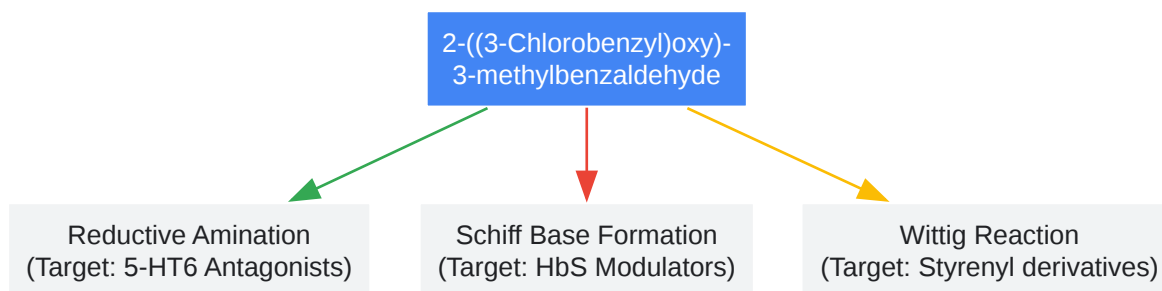
(Cl-35 isotope) and

(Cl-37 isotope).
- Isotope Pattern: A characteristic 3:1 ratio for the M and M+2 peaks confirms the presence of a single chlorine atom.

Part 4: Applications in Drug Discovery

This compound serves as a versatile "Right-Hand Side" (RHS) building block.

- Reductive Amination: The aldehyde group reacts with primary amines (e.g., piperazines, aminopyridines) to form benzylic amines, a scaffold seen in 5-HT6 antagonists and antivirals [1].
- Hemoglobin Modulation: Substituted benzaldehydes form transient Schiff bases with the N-terminal valine of hemoglobin alpha-chains, increasing oxygen affinity. This mechanism is central to drugs treating Sickle Cell Disease (e.g., Voxelotor analogs) [2].
- Heterocycle Formation: Reaction with nitromethane (Henry reaction) followed by reduction yields phenethylamines, precursors to isoquinolines.



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Figure 2: Divergent synthetic utility of the aldehyde core.

Part 5: References

- Zhou, Y., et al. (2006). Substituted arylamine compounds and their use as 5-HT6 modulators. Patent WO2006081332A1. [Link](#) (Describes analogous 2-hydroxy-3-methylbenzaldehyde derivatives).
- Metcalf, B., et al. (2017). Discovery of GBT440, an Orally Bioavailable Hemoglobin S Polymerization Inhibitor. ACS Medicinal Chemistry Letters. [Link](#) (Contextualizes the benzaldehyde pharmacophore in sickle cell disease).
- PubChem Compound Summary. 2-((4-Chlorobenzyl)oxy)-3-methylbenzaldehyde (Isomer Reference). [Link](#) (Provides physicochemical baseline for the 4-chloro isomer).

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Sources

- 1. WO2006081332A1 - Substituted arylamine compounds and their use as 5-HT6 modulators - Google Patents [patents.google.com]
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